

A Comparative Guide to Proficiency Testing Schemes for Bromodichloroacetic Acid Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bromodichloroacetic acid*

Cat. No.: *B165882*

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of analytical measurements is paramount. Proficiency testing (PT) is a critical component of a laboratory's quality assurance program, providing an external and objective assessment of testing capabilities. This guide offers a comparative overview of available PT schemes for the analysis of **bromodichloroacetic acid**, a common disinfection byproduct in drinking water.

Comparison of Proficiency Testing Schemes

While direct comparative performance data between PT scheme providers is not publicly available, laboratories can evaluate schemes based on several key features. The following table summarizes the offerings from prominent providers for **bromodichloroacetic acid** and other haloacetic acids. All listed providers are accredited to ISO/IEC 17043, the international standard for the competence of proficiency testing providers.^{[1][2][3][4][5][6][7][8][9][10][11][12]}

Provider	Scheme Name(s)	Matrix Options	Bromodichloroacetic Acid Concentration Range (µg/L)	Frequency	Other Haloacetic Acids Included
LGC Standards	AQUACHEC K[13][14][15][16][17]	Clean Water	0.5 - 150	Multiple rounds per year	Yes, includes a comprehensive list of haloacetic acids.[17]
Bipea	WATERS[18]	Wastewater, Industrial wastewater[4]	Not explicitly specified	Multiple rounds per year	Yes, includes a range of haloacetic acids.[4]
Fapas	Organic Disinfection By-products in Drinking Water[19][20][21][22][23]	Drinking Water	Not explicitly specified	Multiple rounds per year	Primarily focuses on trihalomethanes and chlorinated solvents, but may include haloacetic acids in broader schemes.[20]
Phenova	Water Supply (WS) and Water Pollution (WP)[3][5][24][25][26]	Drinking Water, Wastewater	Not explicitly specified	Quarterly and monthly studies available.[24][26]	Yes, as part of their comprehensive environmental PT standards.[5]

NSI Lab Solutions	Environmental PT[2][27][28][29][30]	Drinking Water, Wastewater	5 - 50 (as a concentrate)	Multiple studies per year	Yes, offers PTs for organic disinfection by-products including various haloacetic acids.[27]
Absolute Standards	The AbsoluteGrade™ PT Program[6][31][32]	Drinking Water	Not explicitly specified	Multiple study periods per year	Yes, offers PTs for haloacetic acids.[6]
Waters ERA	PT and CRM for Environmental QA Programs[1][8][33][34][35]	Water Supply, Water Pollution	Not explicitly specified	Frequent studies throughout the year.[33]	Yes, provides a comprehensive range of PT standards for environmental laboratories.[8]

Experimental Protocol: A Representative Method

While PT schemes generally permit laboratories to utilize their own validated methods, a widely recognized and accepted method for the analysis of haloacetic acids, including

bromodichloroacetic acid, in drinking water is U.S. EPA Method 552.3.[36][37][38][39][40]

The following is a summary of this methodology.

Method Title: Determination of Haloacetic Acids and Dalapon in Drinking Water by Liquid-Liquid Microextraction, Derivatization, and Gas Chromatography with Electron Capture Detection.[36]

1. Principle: This method involves the extraction of haloacetic acids from a water sample using a small volume of solvent, followed by derivatization to form methyl esters. These esters are then analyzed by gas chromatography with an electron capture detector (GC-ECD).

2. Sample Preparation and Extraction:

- A 40 mL water sample is acidified to a pH of less than 0.5.
- The acidified sample is extracted with 4 mL of methyl tert-butyl ether (MTBE) containing an internal standard.
- The haloacetic acids partition into the MTBE layer.

3. Derivatization:

- Acidified methanol is added to the MTBE extract.
- The mixture is heated to convert the haloacetic acids into their more volatile methyl esters.
- A concentrated aqueous solution of sodium sulfate is added to separate the MTBE layer containing the methylated haloacetic acids from the aqueous methanol layer.

4. Analysis:

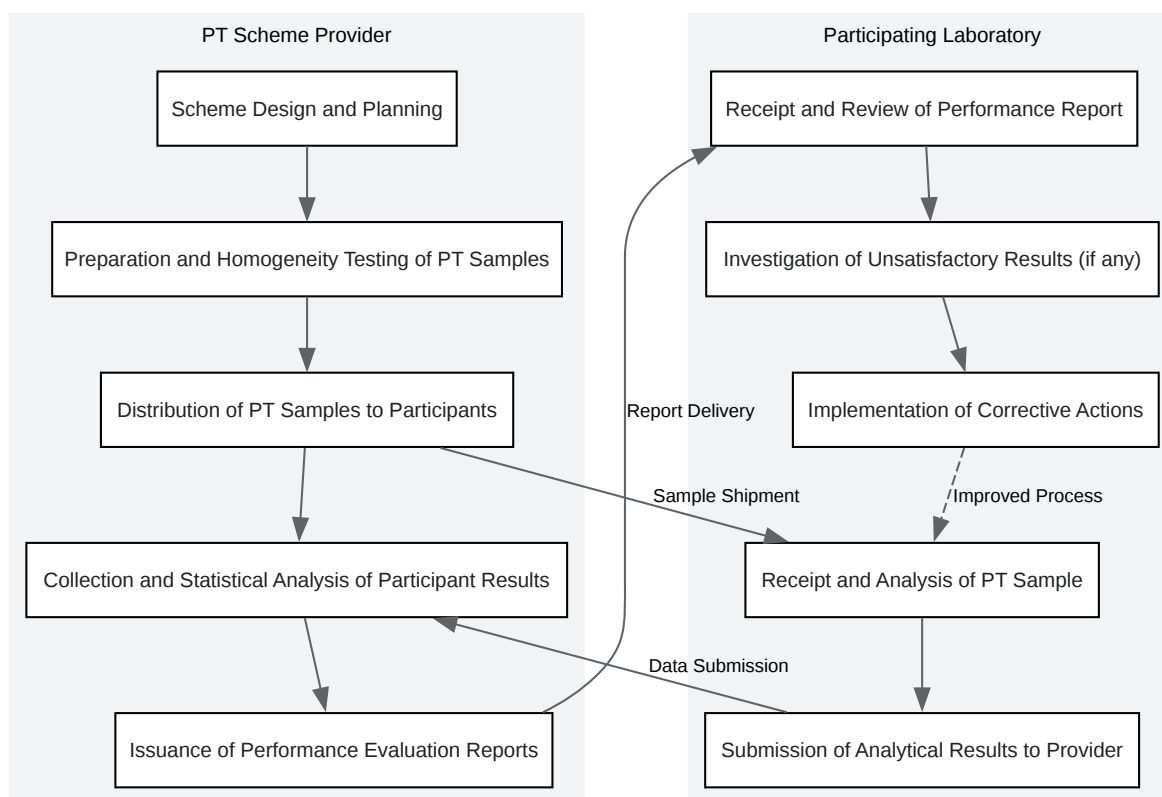
- The final MTBE extract is neutralized.
- An aliquot of the extract is injected into a gas chromatograph equipped with an electron capture detector (GC-ECD) for separation and quantification of the haloacetic acid methyl esters.

5. Quality Control: The method includes specific quality control procedures, such as the analysis of laboratory reagent blanks, fortified blanks, and matrix spikes to ensure the accuracy and precision of the results.

Proficiency Testing Workflow

The following diagram illustrates the typical workflow of a proficiency testing scheme, from the provider's preparation of the test materials to the participant's evaluation and potential

corrective actions. This process is designed to be a robust and confidential way for laboratories to assess and improve their analytical performance.



[Click to download full resolution via product page](#)

A typical workflow for a proficiency testing scheme.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. labmix24.com [labmix24.com]
- 2. labmix24.com [labmix24.com]
- 3. Phenova Catalog 2025-26 | Proficiency Testing & CRMs [phenomenex.com]
- 4. Bipea [extranet.bipea.org]
- 5. Proficiency Testing Standards and CRMs for Environmental Analysis [phenomenex.com]
- 6. labequipmentandsupplies.com [labequipmentandsupplies.com]
- 7. aade.gr [aade.gr]
- 8. PT and CRM for environmental QA programs | Waters ERA [eraqc.com]
- 9. nata.com.au [nata.com.au]
- 10. testinglab.com [testinglab.com]
- 11. Proficiency Testing for Environmental Labs: Achieving Data Excellence in Water, Soil, and Air Analysis | Lab Manager [labmanager.com]
- 12. google.com [google.com]
- 13. labstandart.com [labstandart.com]
- 14. lgcstandards-assets.s3.eu-west-1.amazonaws.com [lgcstandards-assets.s3.eu-west-1.amazonaws.com]
- 15. Water Chemistry (AQUACHECK) Reference Materials | LGC Standards [lgcstandards.com]
- 16. s3-eu-west-1.amazonaws.com [s3-eu-west-1.amazonaws.com]
- 17. Buy Online Proficiency Testing Water Chemistry (AQUACHECK) - Haloacetic Acids | LGC Standards [lgcstandards.com]
- 18. Proficiency testing programs WATERS - Bipea [bipea.org]
- 19. fapas.com [fapas.com]
- 20. fapas.com [fapas.com]
- 21. FAPAS Proficiency Test of Environmental & Water Chemistry - Team Medical & Scientific Sdn Bhd [tms-lab.com]
- 22. fapas.com [fapas.com]
- 23. shop.fera.co.uk [shop.fera.co.uk]
- 24. Phenova Water Supply / Drinking Water PT Standards [phenova.com]
- 25. phenova.com [phenova.com]

- 26. phenova.com [phenova.com]
- 27. zeptometrix.com [zeptometrix.com]
- 28. nsilabsolutions.com [nsilabsolutions.com]
- 29. coleparmer.com [coleparmer.com]
- 30. nsilabsolutions.com [nsilabsolutions.com]
- 31. d1lqgfmy9cwjff.cloudfront.net [d1lqgfmy9cwjff.cloudfront.net]
- 32. Absolute Standards Analytical Solutions | Krackeler Scientific, Inc. [krackeler.com]
- 33. Proficiency Testing Study Schedules | Waters ERA [eraqc.com]
- 34. ERA Waters | Environmental and Purified Water Standards [eraqc.com]
- 35. doc.cqaquimica.com.br [doc.cqaquimica.com.br]
- 36. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 37. regulations.gov [regulations.gov]
- 38. gcms.cz [gcms.cz]
- 39. NEMI Method Summary - 552.3rev1.0 [nemi.gov]
- 40. gcms.labrulez.com [gcms.labrulez.com]
- To cite this document: BenchChem. [A Comparative Guide to Proficiency Testing Schemes for Bromodichloroacetic Acid Analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165882#proficiency-testing-schemes-for-bromodichloroacetic-acid-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com